

Introduction to Kelex 100 and the Copper Complex

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

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Kelex 100 is a specialized chelating extractant, specifically 7-(4-ethyl-1-methyloctyl) 8-hydroxyquinoline, designed to selectively extract copper ions (Cu^{2+}) from acidic aqueous leach liquors (typically in the pH range of 1 to 3) into an organic phase [1].

The extraction and stripping processes are governed by the following equilibrium reaction, which forms an extremely stable copper complex [1]: $2 \text{RH}_{(\text{org})} + \text{Cu}^{2+}_{(\text{aq})} \rightleftharpoons \text{R}_2\text{Cu}_{(\text{org})} + 2 \text{H}^{+}_{(\text{aq})}$

The exceptional stability of the $[\text{R}_2\text{Cu}]$ complex in the organic phase drives the equilibrium to the right during extraction, even at low pH. This same equilibrium is reversed in the stripping stage by contacting the loaded organic phase with a high-concentration sulfuric acid solution (120-150 g/L), producing a pure, concentrated copper sulfate solution suitable for electrolysis [1].

Protocol: Kinetic Monitoring via Attenuated Total Internal Reflectance Spectroscopy

This protocol details a method for the *in-situ* kinetic study of Cu^{2+} extraction by Kelex 100 at a liquid-liquid interface, based on a study using a static transfer cell [2] [3].

Materials and Equipment

- **Extractant:** Kelex 100 reagent [1].
- **Solvents:** *n*-Heptane, as the organic phase diluent [2] [3].
- **Aqueous Phase:** Copper sulfate (CuSO₄) solution in deionized water.
- **Equipment:**
 - Static transfer cell.
 - Attenuated Total Internal Reflectance (ATR) spectroscopy setup.
 - Spectrometer with UV-Vis capability.
 - Stopped-flow apparatus (for initial rate constant determination in model systems) [3].

Experimental Procedure

Step 1: Solution Preparation

- **Organic Phase:** Dissolve a known concentration of Kelex 100 (e.g., 2.5-7.5% v/v) in *n*-heptane [1] [4].
- **Aqueous Phase:** Prepare a Cu²⁺ solution at the desired concentration and acidity (e.g., pH 1-3).

Step 2: Establishing the Interface

- Fill the static transfer cell with the organic phase, ensuring good contact with the ATR crystal.
- Carefully introduce the aqueous copper solution to form a stable heptane-water interface.

Step 3: *In-Situ* Spectral Monitoring

- Initiate data collection on the ATR spectrometer immediately after the interface is established.
- Continuously monitor the formation of the Cu²⁺-Kelex 100 complex in the organic phase adjacent to the interface. The complex concentration can be tracked by following the absorbance at its characteristic wavelength over time.
- Maintain constant temperature and avoid convective agitation to adhere to the static cell conditions.

Step 4: Data Fitting and Kinetic Analysis

- The temporal characteristics of the extraction are accounted for using a one-dimensional diffusion model coupled with a reaction-limited interaction between Cu²⁺ and Kelex 100 [3].
- Rate constants for the reaction, obtained from independent stopped-flow experiments using a neutral micelle system (e.g., C12E8), are used to model the reaction kinetics at the heptane-water interface [3].

Performance Characteristics of Kelex 100

The tables below summarize key quantitative data and comparative performance for the Kelex 100 reagent.

Table 1: Operational Parameters and Performance of Kelex 100

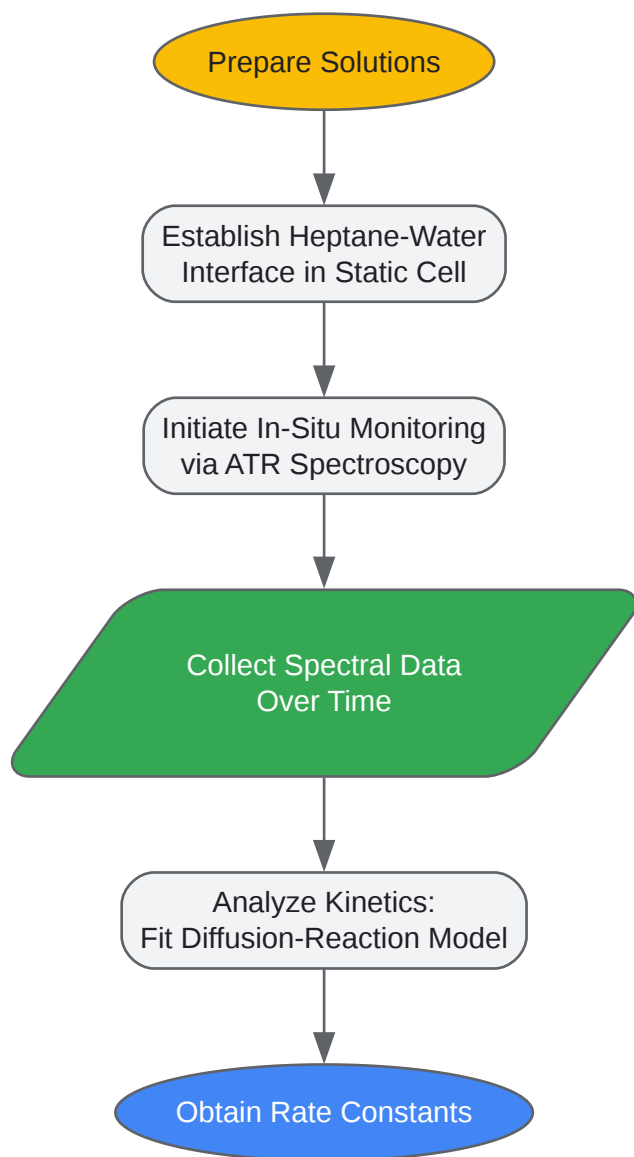
Parameter	Specification / Value	Notes / Context
Effective pH Range	1.0 - 3.0	Suitable for acidic leach liquors [1].
Typical Concentration	2.5% - 7.5% (v/v)	Higher concentrations may be needed for complete extraction [4].
Max Loading Capacity	~0.4 g Cu per L per % reagent	e.g., 4.0 g/L Cu for a 5% solution; 2.0 g/L Cu for a 2.5% solution [1].
Stripping Acid	Sulfuric Acid (H ₂ SO ₄)	120-150 g/L concentration [1].
Kinetic Profile	Fast	Reported to have fast extraction kinetics [4].

Table 2: Comparison of Copper Extractants This table compares Kelex 100 with other common extractants based on a study using ammoniacal carbonate leaching solution [4].

Extractant	Typical Required Concentration	Effect of Hexane Diluent	Stripping Efficiency
Kelex 100	7.5% (v/v) for complete extraction	Less affected	Desirable with H ₂ SO ₄
LIX984N	1% (v/v) sufficient for complete extraction	Less affected	Desirable with H ₂ SO ₄
CP-150	7.5% (v/v) for complete extraction	Capability decreased	Desirable with H ₂ SO ₄

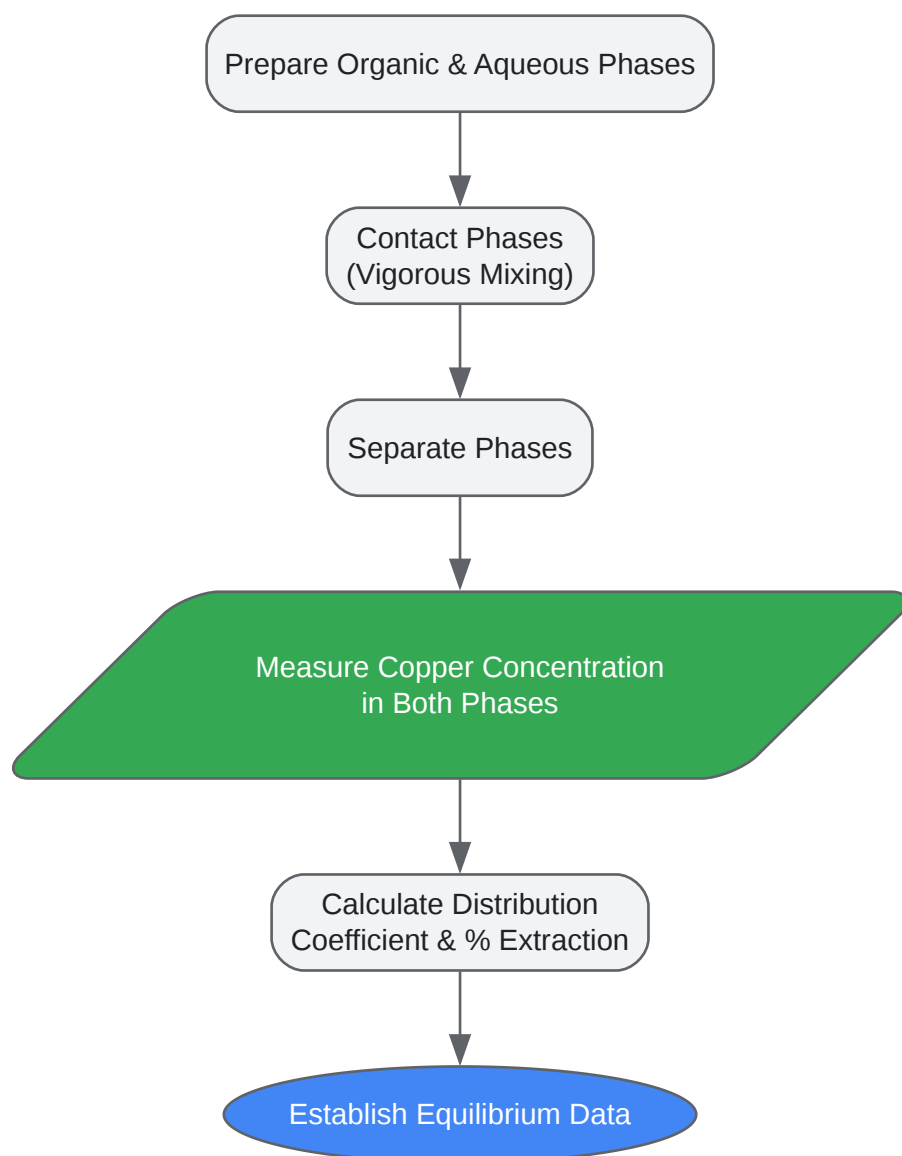
Workflow Visualization

The following diagram illustrates the logical workflow of the kinetic monitoring experiment described in the protocol.



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The diagram below outlines the general process for determining extraction equilibrium, which complements the kinetic studies.



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Conclusion

Kelex 100 is a powerful reagent for the selective extraction of copper from acidic solutions, forming a highly stable complex. The application of *in-situ* spectroscopic techniques, such as ATR spectroscopy, provides a robust method for studying the kinetics of complex formation at the liquid-liquid interface. The provided protocols and data serve as a guide for researchers to implement and optimize copper recovery processes using this reagent.

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References

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